

Decoding the TRITA System: A Technical Guide to KTH's Report Numbering

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRITA

Cat. No.: B3265239

[Get Quote](#)

For researchers, scientists, and professionals in drug development navigating the extensive publications from the KTH Royal Institute of Technology, understanding the **TRITA** report numbering system is fundamental. This in-depth guide provides a comprehensive breakdown of the **TRITA** nomenclature, ensuring clear identification and categorization of KTH's scholarly output.

The **TRITA** system, an acronym for "Transactions of the Royal Institute of Technology + A," serves as a standardized identifier for all doctoral and licentiate theses, student theses, and various other reports published by the institution.^[1]^[2] This systematic approach replaces other report series like ISSN and ISRN, streamlining the classification and retrieval of documents.^[2] All publications within the **TRITA** series are registered and made available in full text through the DiVA (Digitala Vetenskapliga Arkivet) database.

The Anatomy of a TRITA Number

The structure of a **TRITA** number is hierarchical and follows a consistent pattern, providing key information about the origin and nature of the publication. The general format is:

TRITA-[School Code]-[Document Type Code]-YYYY:XX

Below is a detailed explanation of each component:

- **TRITA:** The constant prefix for all reports in this series, signifying "Transactions of the Royal Institute of Technology + A".^[2]

- **School Code:** A two- to four-letter code representing the KTH school from which the report originates. KTH is organized into five schools, each with a unique identifier.
- **Document Type Code:** A specific code that designates the type of publication. This allows for the differentiation between doctoral theses, master's theses, and other forms of reports.
- **YYYY:XX:** The final component denotes the publication year and a sequential number.
 - **YYYY:** A four-digit representation of the year of publication.
 - **XX:** A two-digit sequential number assigned to the publication within its series for that year.

KTH Schools and Their TRITA Codes

The following table summarizes the five schools at KTH and their corresponding codes used in the **TRITA** numbering system.

School Name	School Code
School of Architecture and the Built Environment	ABE
School of Electrical Engineering and Computer Science	EECS
School of Industrial Engineering and Management	ITM
School of Engineering Sciences in Chemistry, Biotechnology and Health	CBH
School of Engineering Sciences	SCI

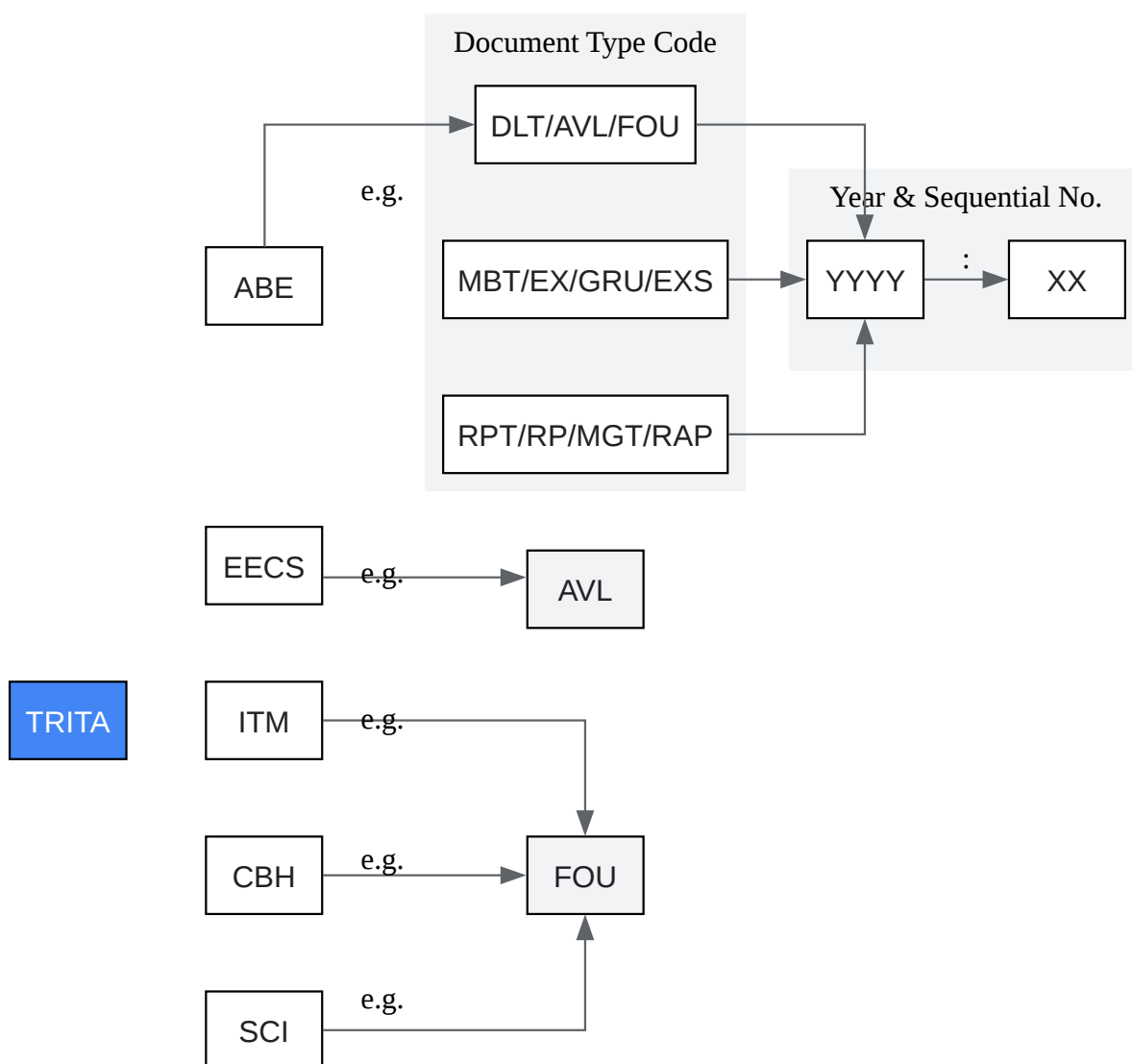
Document Type Codes Across KTH Schools

Each school utilizes a set of specific codes to categorize its publications. The table below provides a comprehensive list of these document type codes and their meanings for each school.

School	Document Type Code	Meaning
School of Architecture and the Built Environment (ABE)	DLT	Doctoral and Licentiate Theses
MBT	Master and Bachelor Theses, and student essays	
RPT	Other kinds of reports	
School of Electrical Engineering and Computer Science (EECS)	AVL	Doctoral and Licentiate Theses
EX	Degree Projects (e.g., Master's Theses)	
RP	Reports	
School of Industrial Engineering and Management (ITM)	FOU	Doctoral and Licentiate Theses
EX	Master's Theses	
MGT	Other Reports	
School of Engineering Sciences in Chemistry, Biotechnology and Health (CBH)	FOU	Doctoral and Licentiate Theses
GRU	Theses at basic and advanced level (e.g., Bachelor's and Master's)	
RAP	Reports	
School of Engineering Sciences (SCI)	FOU	Doctoral and Licentiate Theses
EXS	Degree Projects (e.g., Master's Theses)	

Visualizing the TRITA Numbering Structure

To further clarify the logical relationship between the components of a **TRITA** number, the following diagram illustrates its hierarchical structure.



[Click to download full resolution via product page](#)

Structure of the KTH **TRITA** Report Numbering System.

Experimental Protocols

This guide was compiled through a systematic review of publicly available information on the KTH Royal Institute of Technology's official website and its various school-specific intranet pages. The primary methodological steps included:

- **Initial Broad Searches:** General queries such as "**TRITA** report numbering system" and "KTH Royal Institute of Technology **TRITA** reports" were executed to establish a foundational understanding.
- **Targeted Component Searches:** More specific searches were conducted to identify the individual components of the **TRITA** number, including "**TRITA** report series codes," "KTH schools and their **TRITA** codes," and "**TRITA** document type codes KTH."
- **School-Specific Investigations:** To ensure comprehensive data collection, searches were narrowed down to each of the five KTH schools, for example, "KTH School of Industrial Engineering and Management **TRITA** series codes."
- **Structural Format Verification:** Queries like "format of **TRITA** report number year and sequential number" were used to confirm the precise structure of the year and sequential number component.
- **Data Synthesis and Verification:** The gathered information was collated, cross-referenced, and organized into the structured tables and diagram presented in this guide.

By adhering to this structured approach, this guide provides an accurate and in-depth technical overview of the **TRITA** report numbering system, serving as an essential resource for the research and development community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRITA series | KTH [kth.se]
- 2. TRITA - Report series | ABE internal pages [intra.kth.se]
- To cite this document: BenchChem. [Decoding the TRITA System: A Technical Guide to KTH's Report Numbering]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3265239#understanding-the-trita-report-numbering-system]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com